

A Technical Guide to Fmoc-Cys(Npys)-OH: Properties and Applications

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Compound of Interest

Compound Name: Fmoc-Cys(npys)-OH

Cat. No.: B1442769

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For researchers and professionals in the field of drug development and peptide chemistry, **Fmoc-Cys(Npys)-OH** is a critical reagent. This guide provides an in-depth overview of its chemical properties, with a focus on data relevant to its application in solid-phase peptide synthesis (SPPS).

Core Properties of Fmoc-Cys(Npys)-OH

Fmoc-Cys(Npys)-OH, or N- α -Fmoc-S-(3-nitro-2-pyridinesulfenyl)-L-cysteine, is a derivative of the amino acid cysteine. The fluorenylmethyloxycarbonyl (Fmoc) group serves as a base-labile protecting group for the amine, while the 3-nitro-2-pyridinesulfenyl (Npys) group protects the thiol side chain, which is crucial for forming disulfide bonds.

Quantitative Data

The key physicochemical properties of **Fmoc-Cys(Npys)-OH** are summarized in the table below, providing a quick reference for experimental design.

Property	Value	References
CAS Number	159700-51-3	[1] [2] [3] [4]
Molecular Formula	C ₂₃ H ₁₉ N ₃ O ₆ S ₂	
Molecular Weight	497.55 g/mol	
Alternate Molecular Weight	497.6 g/mol	

Experimental Protocols

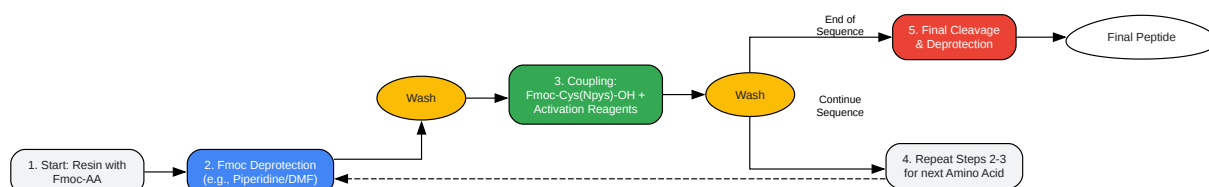
The primary application of **Fmoc-Cys(Npys)-OH** is in the synthesis of peptides containing disulfide bridges. The Npys group allows for the selective formation of these bonds through thiol-disulfide exchange reactions.

A typical experimental workflow for the use of **Fmoc-Cys(Npys)-OH** in SPPS involves the following key steps:

- **Resin Preparation:** The synthesis begins with a solid support (resin), typically pre-loaded with the first amino acid of the target peptide sequence.
- **Deprotection:** The Fmoc group of the resin-bound amino acid is removed using a mild base, commonly a solution of piperidine in a suitable solvent like dimethylformamide (DMF). This exposes the free amine for the next coupling step.
- **Coupling:** **Fmoc-Cys(Npys)-OH** is then activated and coupled to the free amine on the resin. This step is repeated for each subsequent amino acid in the peptide sequence.
- **Disulfide Bond Formation:** Once the desired peptide chain is assembled, the Npys group on the cysteine residue can be selectively cleaved to form a disulfide bond with another cysteine residue.
- **Cleavage and Deprotection:** Finally, the completed peptide is cleaved from the resin support, and any remaining side-chain protecting groups are removed, typically using a strong acid cocktail.

Workflow Visualization

The following diagram illustrates a simplified workflow for the incorporation of **Fmoc-Cys(Npys)-OH** into a peptide chain using solid-phase peptide synthesis.



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References

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- 2. Fmoc-Cys(npys)-OH | C23H19N3O6S2 | CID 56776990 - PubChem [pubchem.ncbi.nlm.nih.gov]
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